

A Comprehensive Guide to the Proper Disposal of Bromoethane-2-13C

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Compound of Interest

Compound Name: *Bromoethane-2-13C*

CAS No.: *117890-45-6*

Cat. No.: *B047612*

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For the diligent researcher, the lifecycle of a chemical extends far beyond the reaction vessel. The responsible management and disposal of laboratory reagents are paramount to ensuring personnel safety, environmental integrity, and regulatory compliance. This guide provides an in-depth, procedural framework for the proper disposal of **Bromoethane-2-13C**, a stable isotope-labeled compound. By understanding the chemical's inherent properties and the logic behind disposal protocols, you can establish a self-validating system of safety within your laboratory.

Foundational Knowledge: Understanding the Hazard Profile

Bromoethane-2-13C shares the same fundamental chemical hazards as its unlabeled counterpart, bromoethane (also known as ethyl bromide). The presence of the stable, non-radioactive ¹³C isotope does not alter its chemical reactivity or toxicity, and therefore, no radiological precautions are required for its disposal.^[1] The disposal protocol is dictated entirely by its chemical nature.

Bromoethane is classified as a hazardous substance for multiple reasons:

- **High Flammability:** It is a highly flammable liquid and vapor, with a low flash point, meaning it can ignite at ambient temperatures.[2][3] Vapors are heavier than air and can travel to distant ignition sources.[4]
- **Acute Toxicity:** It is harmful if swallowed or inhaled, causing narcotic effects such as dizziness, headache, and unconsciousness at high concentrations.[5][6]
- **Carcinogenicity:** Bromoethane is suspected of causing cancer (GHS Category 2).[2][3]
- **Environmental Hazard:** It is recognized as a substance that harms the environment by contributing to the destruction of the ozone layer.[7][8]

As a brominated organic compound, it falls under the specific waste category of halogenated organic waste.[9] This classification is critical because halogenated solvents require different, often more complex and costly, disposal methods than non-halogenated solvents, typically high-temperature incineration.[10] Mixing these waste streams leads to improper disposal and significantly increases costs.[11]

Property	Value	Source
CAS Number	74-96-4 (for unlabeled Bromoethane)	[2]
Molecular Formula	C ₂ H ₅ Br	[7]
Appearance	Colorless liquid with a characteristic ethereal odor	[4][6]
Boiling Point	38.4 °C (101.1 °F)	[4]
Flash Point	-20 °C (-4 °F) - closed cup	[2]
GHS Hazard Statements	H225, H302, H332, H351, H420	[2][7]
UN Number	UN 1891	[12]

The Disposal Workflow: A Step-by-Step Protocol

This protocol ensures that **Bromoethane-2-13C** waste is handled safely from the point of generation to its final removal from the laboratory.

Before handling the waste, ensure you are equipped with the appropriate Personal Protective Equipment (PPE). The causality here is direct: preventing exposure via inhalation, skin contact, and eye contact is the first line of defense against the chemical's toxic and irritant properties.[\[6\]](#)

- Ventilation: Always handle **Bromoethane-2-13C** and its waste within a certified chemical fume hood to prevent the accumulation of flammable and toxic vapors.[\[5\]](#)
- Gloves: Wear nitrile gloves.[\[13\]](#) If significant handling is expected, consider double-gloving or using a more resistant material.
- Eye Protection: Chemical safety goggles are mandatory. For larger volumes (>500 mL), a face shield worn over goggles is recommended.[\[13\]](#)
- Lab Coat: A flame-resistant lab coat should be worn to protect from splashes.

This is the most crucial step in the process. Improper segregation can contaminate entire drums of solvent waste, leading to significant disposal challenges and costs.

- Designate a Halogenated Waste Stream: **Bromoethane-2-13C** waste must be collected in a container designated exclusively for halogenated organic solvents.[\[9\]](#)[\[11\]](#)
- Avoid Mixing: Under no circumstances should this waste be mixed with non-halogenated solvents (e.g., acetone, hexane, ethanol), aqueous waste, acids, or bases.[\[11\]](#)[\[13\]](#) Mixing can lead to dangerous reactions and violates regulatory disposal requirements.

The integrity of the waste container is essential for preventing leaks and vapor escape.

- Material Compatibility: Use a container made of a material compatible with bromoethane. The original reagent bottle is often the best choice.[\[14\]](#) Glass or a suitable chemically resistant polymer container is appropriate. Do not use metal containers that can be corroded by halogenated compounds.
- Condition: The container must be in good condition, free of cracks, and have a secure, tight-fitting lid.[\[14\]](#)[\[15\]](#)

- Vapor-Tight Seal: The container must be kept closed at all times except when actively adding waste.[\[13\]](#) This is a regulatory requirement and is critical for preventing the release of flammable and toxic vapors into the laboratory.

Clear and accurate labeling is a non-negotiable regulatory requirement (EPA/RCRA) and is vital for the safety of all laboratory personnel and waste handlers.[\[13\]](#)

Your waste label must include:

- The words "Hazardous Waste".[\[11\]](#)
- The full chemical name: "**Bromoethane-2-13C**". Do not use abbreviations or chemical formulas.[\[13\]](#)
- An accurate list of all components and their approximate percentages if it is a mixed waste stream (e.g., "**Bromoethane-2-13C** (~10%) in Dichloromethane (~90%)").
- Appropriate GHS hazard pictograms: Flammable (GHS02), Health Hazard (GHS08), and Harmful (GHS07).[\[3\]](#)[\[12\]](#)

Label the container before adding the first drop of waste.[\[13\]](#)

Waste must be stored safely in a designated Satellite Accumulation Area (SAA) pending pickup.

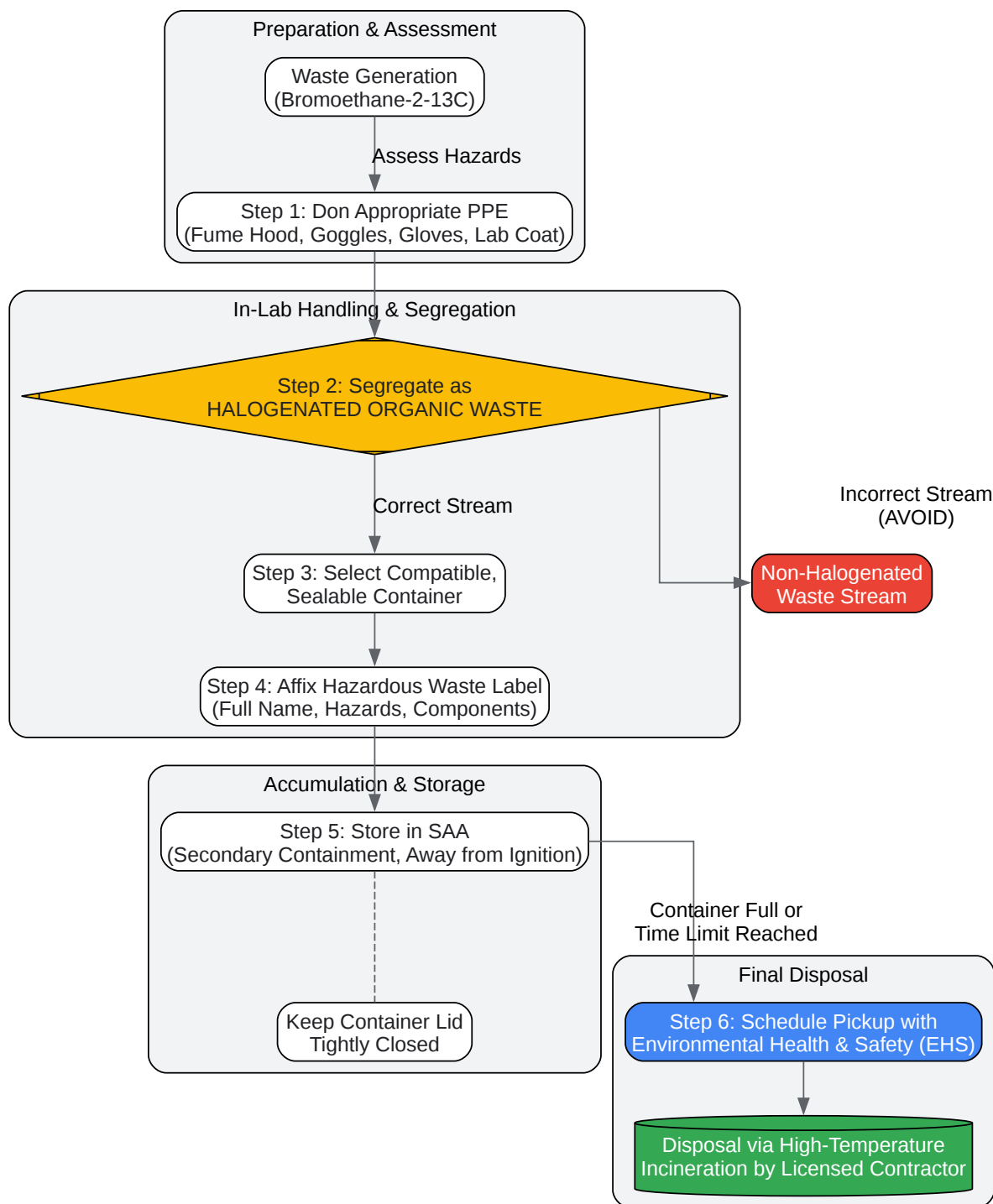
- Location: Store the waste container in a well-ventilated area, away from heat, sparks, open flames, or any other ignition sources.[\[5\]](#)[\[7\]](#) A designated, properly vented cabinet for flammable liquids is ideal.
- Secondary Containment: Place the waste container inside a secondary containment bin or tray to contain any potential leaks or spills.[\[14\]](#)[\[16\]](#) The secondary container must be large enough to hold the entire volume of the primary container.
- Segregation in Storage: Ensure the halogenated waste container is physically segregated from incompatible materials, particularly strong bases and oxidants.[\[4\]](#)[\[8\]](#)

Laboratory personnel are responsible for the waste "from cradle to grave," but final disposal must be handled by professionals.

- Contact EHS: Do not pour this chemical down the drain.[\[11\]](#)[\[17\]](#) When your waste container is nearly full or has been accumulating for a set period (defined by your institution's policies), contact your facility's Environmental Health & Safety (EHS) department to arrange for a waste pickup.
- Professional Disposal: Your EHS office will work with a licensed hazardous waste disposal company. The standard and accepted disposal method for halogenated organic waste like **Bromoethane-2-13C** is high-temperature incineration in a facility equipped with appropriate scrubbers and afterburners to neutralize hazardous combustion byproducts.[\[9\]](#)[\[18\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Bromoethane-2-13C**.



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Caption: Disposal workflow for **Bromoethane-2-13C** waste.

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